

Personal protective equipment for handling 2-Chloro-5-(difluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-Chloro-5-(difluoromethyl)pyridine

Cat. No.: B1359254

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Essential Safety & Handling Guide: 2-Chloro-5-(difluoromethyl)pyridine

This guide provides immediate, essential safety and logistical information for handling **2-Chloro-5-(difluoromethyl)pyridine**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to answer specific operational questions, ensuring safe laboratory practices and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-5-(difluoromethyl)pyridine is a hazardous chemical that requires stringent safety protocols to prevent exposure. It is classified as harmful if swallowed or inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} The following tables summarize the necessary personal protective equipment and key physical and safety data.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Standard/Reference
Eye/Face Protection	Chemical safety goggles or glasses with side-shields. A face shield is recommended if there is a splash hazard. [1] [2] [3]	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US). [1] [2]
Hand Protection	Chemical-resistant gloves. [1] [4] Butyl rubber or Viton® are recommended for halogenated hydrocarbons. [5] Always inspect gloves before use. [4] [5]	Follow glove manufacturer's specifications and good laboratory practices.
Skin and Body Protection	A flame-retardant lab coat and a chemical-resistant apron should be worn. [5] Complete suit protecting against chemicals may be necessary depending on the scale of work. [4] Safety shoes or chemical-resistant boots are required. [2] [3]	Ensure full body coverage.
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator if ventilation is inadequate or if exposure limits are likely to be exceeded. [1] [6] [7] A vapor respirator is recommended. [3]	Follow OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149. [6] [8]

Table 2: Physical and Safety Data for **2-Chloro-5-(difluoromethyl)pyridine**

Property	Value
CAS Number	71701-99-0[9]
Molecular Formula	C ₆ H ₄ ClF ₂ N[9]
Molecular Weight	163.55 g/mol [9]
Appearance	Liquid[9]
Density	1.368 g/mL at 25 °C[9]
Flash Point	107.22 °C (225.0 °F)[9]
Storage Temperature	2-8°C[9]
Signal Word	Warning[2][9]
Hazard Statements	Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335). [2]

Operational Plans: Handling and Storage Protocols

Safe handling and storage are critical to prevent accidents and exposure. The following protocols outline the necessary steps for routine operations.

Standard Operating Procedure for Handling:

- Preparation:
 - Ensure a certified chemical fume hood is operational.[5]
 - Verify that an emergency eyewash station and safety shower are accessible and functional.[2][3][6]
 - Assemble all necessary PPE as detailed in Table 1 and inspect for integrity.
- Handling the Chemical:

- Conduct all work within a well-ventilated area, preferably inside a chemical fume hood.[\[1\]](#)
[\[10\]](#)
- Avoid all personal contact, including inhalation of vapors or mist.[\[10\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#)[\[10\]](#)
 - Decontaminate all equipment and the work area.
 - Launder contaminated clothing before reuse.[\[1\]](#)[\[10\]](#)

Storage Plan:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Keep containers tightly closed and properly labeled.[\[1\]](#)[\[4\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Emergency and Disposal Plans

In the event of an emergency, immediate and appropriate action is crucial.

Emergency Spill Response:

- Evacuation and Alert:
 - Immediately evacuate the area and alert nearby personnel and the laboratory supervisor.
- Containment:

- If safe to do so, prevent further leakage or spillage. Do not let the product enter drains.[4]
- Personal Protection:
 - Only trained personnel equipped with appropriate PPE (including respiratory protection) should handle the spill.[1]
- Clean-up:
 - For liquid spills, contain and absorb with sand, earth, inert material, or vermiculite.[10]
 - Collect the absorbed material using a high-efficiency vacuum cleaner or by wet-brushing and place it in a suitable, labeled container for disposal.[1][4]
 - Wash the spill site after material pickup is complete.[1]

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][10][11]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[1][8]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[1][3][4]

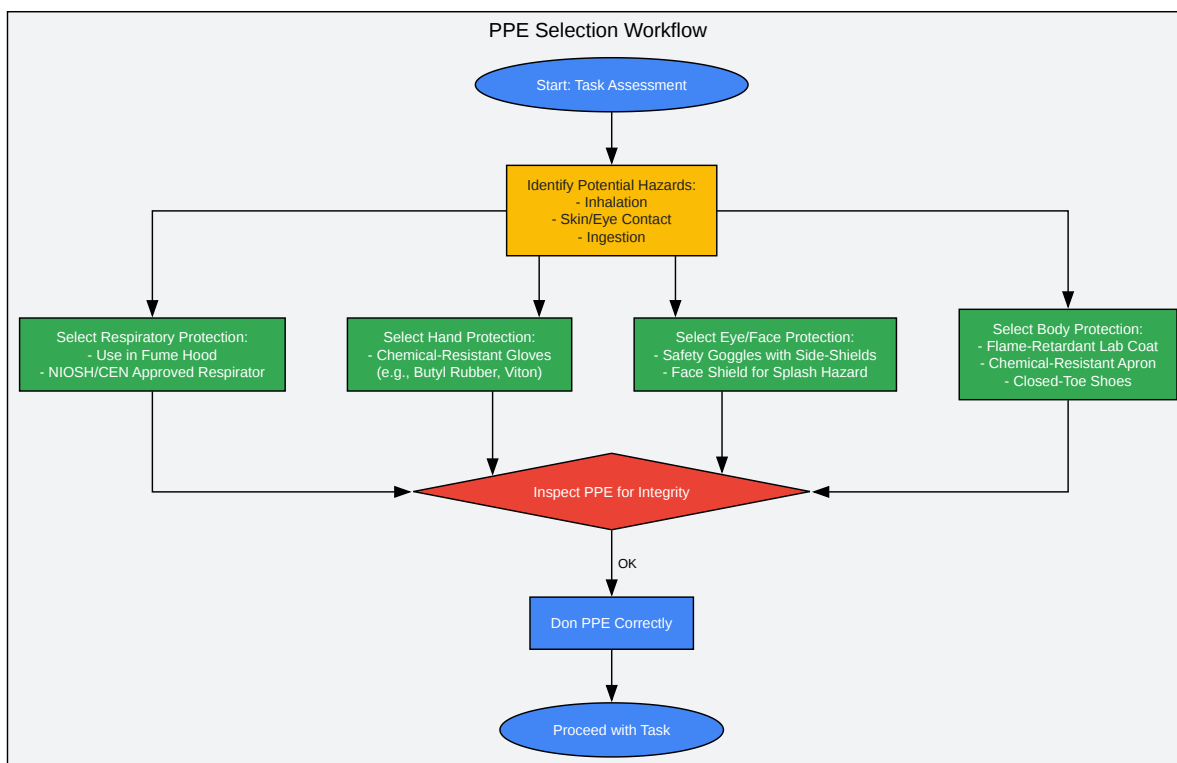
Disposal Plan:

- Dispose of the chemical and any contaminated materials in accordance with local, regional, and national regulations.[1]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[4]

- Do not allow the chemical to enter drains or waterways.[4][10]
- Decontaminate empty containers before disposal.[10]

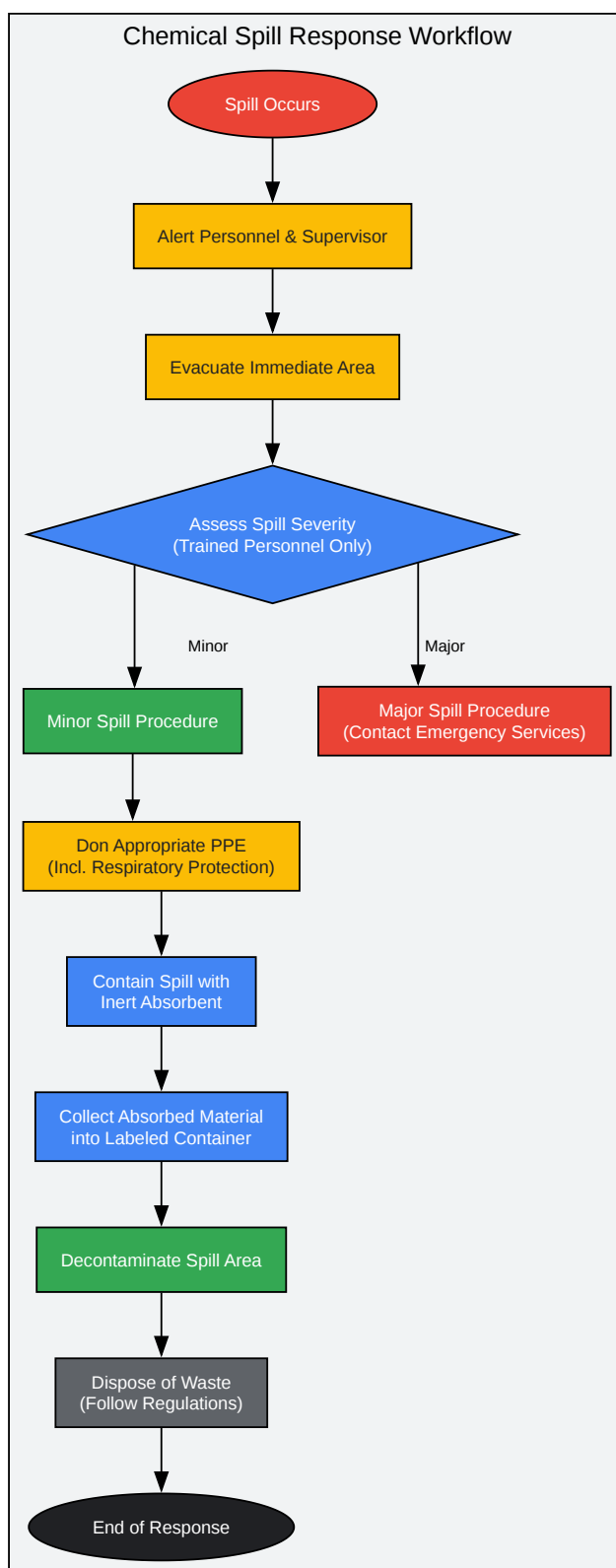
Visual Workflow Guides

The following diagrams illustrate key safety workflows for handling **2-Chloro-5-(difluoromethyl)pyridine**.



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Caption: PPE Selection Workflow for Handling **2-Chloro-5-(difluoromethyl)pyridine**.



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Caption: Emergency Response Workflow for a **2-Chloro-5-(difluoromethyl)pyridine** Spill.

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